

Acetyl Coenzyme A Trisodium: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Acetyl Coenzyme A trisodium*

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An In-depth Whitepaper on the Structure, Properties, and Experimental Applications of a Pivotal Metabolic Intermediate

Abstract

Acetyl Coenzyme A (Acetyl-CoA) stands as a central node in cellular metabolism, integrating carbohydrate, fat, and protein catabolism and serving as a critical precursor for a vast array of biosynthetic pathways and cellular signaling events. The trisodium salt of Acetyl-CoA is a stable and highly water-soluble formulation, rendering it an indispensable tool in biochemical and pharmacological research. This technical guide provides a comprehensive overview of the chemical and physical properties of **Acetyl Coenzyme A trisodium** salt, detailed experimental protocols for its use in key enzymatic assays, and a visual representation of its roles in fundamental signaling pathways. This document is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with this essential molecule.

Chemical Structure and Properties

Acetyl Coenzyme A is a thioester molecule composed of an acetyl group linked to the sulfhydryl group of Coenzyme A. Coenzyme A itself is a complex molecule comprising β -mercaptoethylamine, pantothenic acid (vitamin B5), and adenosine triphosphate (ATP). The trisodium salt form enhances its stability and solubility in aqueous solutions.

Chemical Structure:

- Molecular Formula: $C_{23}H_{35}N_7Na_3O_{17}P_3S$ [1][2]
- Molecular Weight: 875.51 g/mol [1][3]

The presence of the thioester bond is of paramount importance as it is a high-energy bond, making the acetyl group readily transferable in a variety of enzymatic reactions.

Physicochemical Properties

A summary of the key physicochemical properties of **Acetyl Coenzyme A trisodium** salt is presented in the table below for easy reference.

Property	Value	References
Appearance	White to off-white powder	[4]
Solubility	Highly soluble in water (50 mg/mL)	[1]
Storage Temperature	-20°C	[1][5]
Stability in Aqueous Solution	Stable for up to 2 weeks at -20°C. Stable at pH 3.5-5.0 even at elevated temperatures for short periods. Hydrolyzes in strong acid and more rapidly in alkaline solutions.	[1]

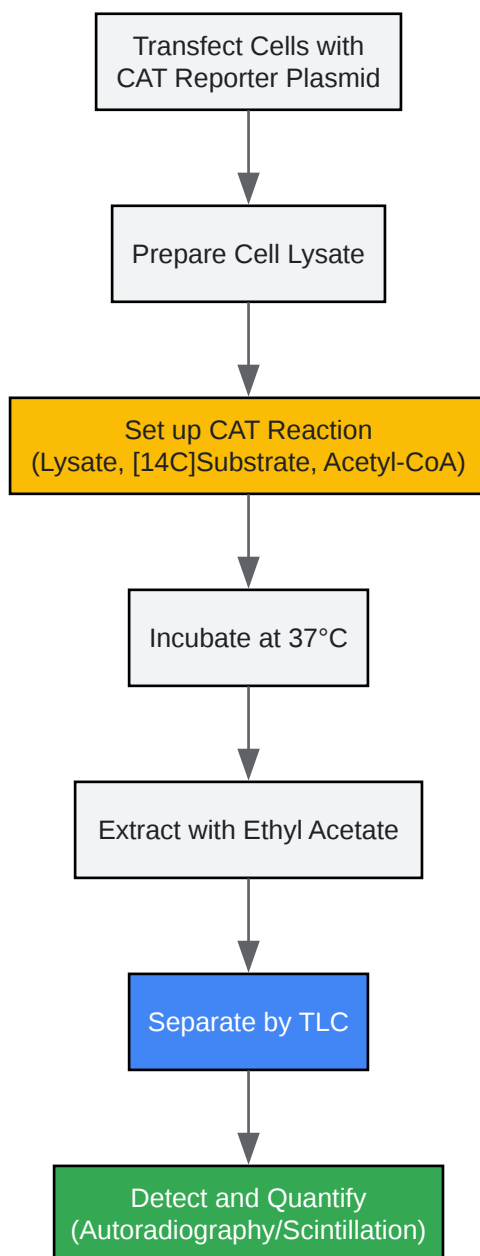
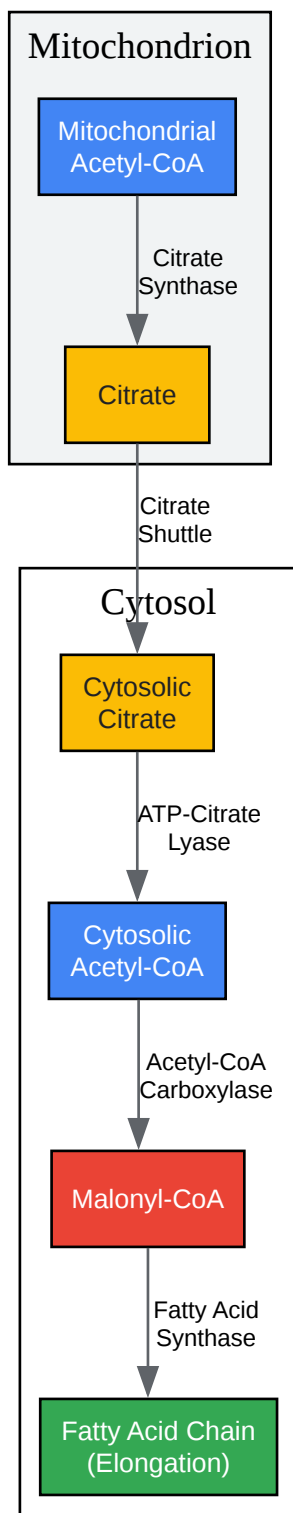
Biological Significance and Signaling Pathways

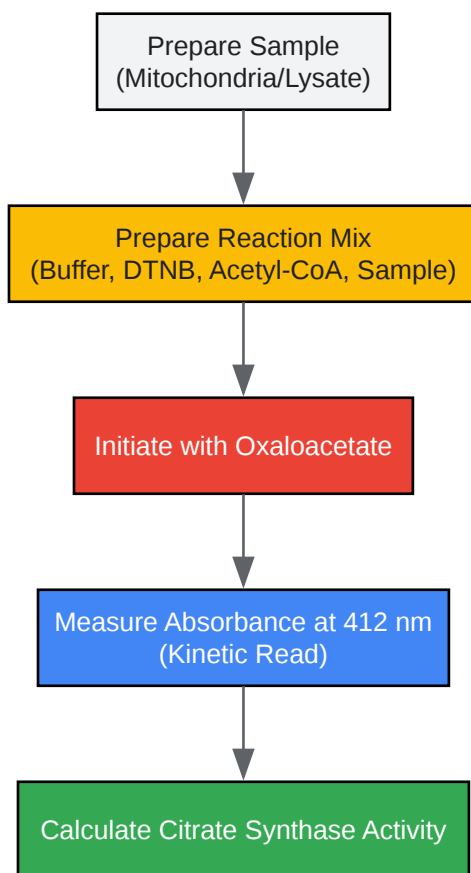
Acetyl-CoA is a pivotal molecule in cellular metabolism, participating in numerous anabolic and catabolic pathways. Its central role stems from its ability to donate its acetyl group, a process

fundamental to energy production and the synthesis of essential biomolecules.

The Citric Acid (TCA) Cycle

The primary fate of acetyl-CoA in most aerobic organisms is its entry into the citric acid cycle (also known as the Krebs cycle or tricarboxylic acid cycle), which occurs in the mitochondrial matrix. In the initial step of the cycle, acetyl-CoA condenses with oxaloacetate to form citrate, a reaction catalyzed by citrate synthase. This initiates a series of reactions that ultimately generate ATP, NADH, and FADH₂, the primary energy currency and reducing equivalents of the cell.





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